

# Essential Safety and Operational Guide for Handling 1,5-Dicaffeoylquinic Acid

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## Compound of Interest

Compound Name: **1,5-Dicaffeoylquinic acid**

Cat. No.: **B1669657**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1,5-Dicaffeoylquinic acid**. The following procedures are based on available safety data for the compound and related isomers, emphasizing a cautious approach due to the limited toxicological data.

## Hazard Identification and General Precautions

While comprehensive toxicological properties of **1,5-Dicaffeoylquinic acid** are not fully investigated, it is prudent to treat it as a potentially hazardous substance.[\[1\]](#) Available information suggests it may be irritating to the mucous membranes, upper respiratory tract, eyes, and skin, and could be harmful if inhaled, ingested, or absorbed through the skin.[\[1\]](#) However, some sources indicate it is not classified as hazardous under the Globally Harmonized System (GHS). Due to this ambiguity, adherence to stringent safety protocols is crucial.

### Key Safety Considerations:

- Eye Contact: May cause irritation.[\[1\]](#)
- Skin Contact: May cause irritation upon prolonged or repeated contact.[\[1\]](#)
- Inhalation: Avoid breathing dust or aerosols as it may cause respiratory irritation.[\[1\]](#)
- Ingestion: The effects of ingestion are not well-documented; avoid ingestion.[\[1\]](#)

## Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for **1,5-Dicaffeoylquinic acid**.

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>24</sub> O <sub>12</sub>
Molecular Weight	516.5 g/mol
Appearance	Crystalline solid
Storage	-20°C
Stability	≥ 4 years at -20°C
Solubility	DMF: 71 mg/ml, DMSO: 50 mg/ml, Ethanol: 50 mg/ml, PBS (pH 7.2): 25 mg/ml

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling **1,5-Dicaffeoylquinic acid**.

Protection Type	Recommended Equipment	Specifications/Notes
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended for splash hazards.	Ensure a snug fit to protect against dust particles and splashes.
Hand Protection	Chemical-resistant gloves.	Nitrile gloves are generally suitable for incidental contact. For prolonged handling or immersion, consult glove manufacturer's compatibility charts.
Body Protection	Laboratory coat.	A buttoned lab coat should be worn at all times. For tasks with a higher risk of splashes, a chemically resistant apron is also recommended.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	If engineering controls are insufficient or when handling large quantities, a NIOSH-approved respirator with an appropriate cartridge may be necessary.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is essential for safety.

- Preparation:
  - Before handling, ensure all necessary PPE is donned correctly.
  - Prepare the work area, preferably within a chemical fume hood, by covering the surface with an absorbent, disposable liner.

- Ensure an eyewash station and safety shower are readily accessible.
- Handling:
  - All work with **1,5-Dicaffeoylquinic acid** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
  - Avoid the formation of dust and aerosols.
  - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound.
  - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Spill Management:
  - In case of a spill, evacuate the area and prevent entry.
  - Wear appropriate PPE, including respiratory protection if dust is present.
  - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
  - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.

## Disposal Plan

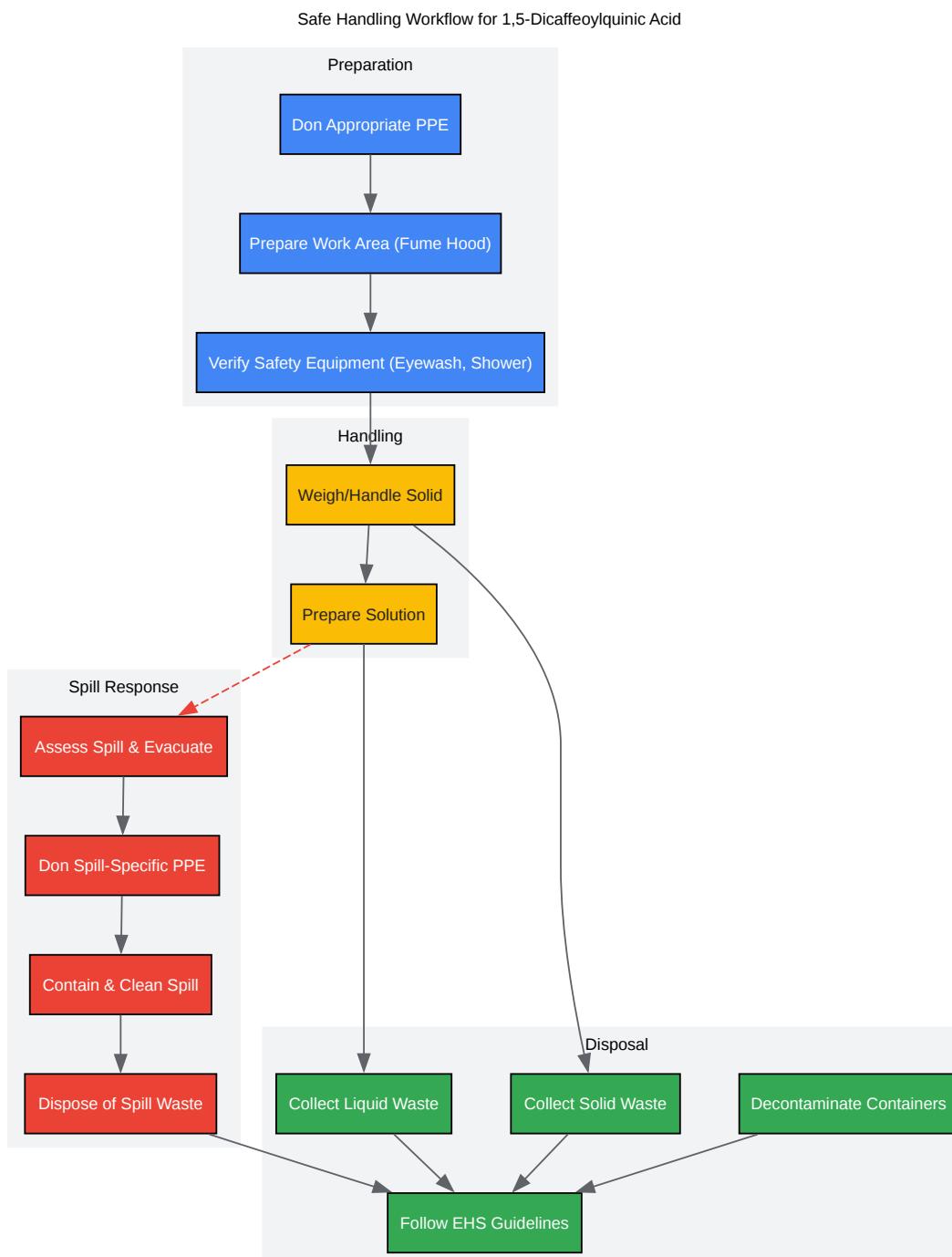
Proper disposal of **1,5-Dicaffeoylquinic acid** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect solid waste, including contaminated consumables (e.g., weighing paper, gloves), in a designated, labeled, and sealable hazardous waste container.
- Liquid Waste: Collect liquid waste, including solutions and rinsates, in a separate, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless permitted by your institution's environmental health and safety (EHS) office.

- Container Disposal: Thoroughly rinse empty containers with a suitable solvent. Collect the rinsate as hazardous liquid waste. Dispose of the decontaminated containers in accordance with institutional guidelines.
- Consult EHS: Always consult your institution's EHS office for specific disposal procedures and to ensure compliance with local, state, and federal regulations.

## Experimental Workflow and Safety Protocol

The following diagram illustrates the logical workflow for the safe handling of **1,5-Dicaffeoylquinic acid**, from preparation to disposal.

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Caption: Workflow for the safe handling of **1,5-Dicaffeoylquinic acid**.

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## References

- 1. [cn.canbipharm.com](http://cn.canbipharm.com) [cn.canbipharm.com]
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